Spectroscopic Data of (4-Methylcyclohexyl)hydrazine: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*(4-Methylcyclohexyl)hydrazine*
CAS No.:	*158438-47-2*
Cat. No.:	*B140313*

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Abstract

This technical guide provides a comprehensive analysis of the predicted spectroscopic characteristics of **(4-Methylcyclohexyl)hydrazine**, a saturated heterocyclic compound with potential applications in pharmaceutical and chemical synthesis. Due to the limited availability of published experimental spectra for this specific molecule, this document leverages fundamental spectroscopic principles and data from structurally analogous compounds to provide a detailed predictive analysis of its Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR), Infrared (IR), and Mass Spectrometry (MS) data. This guide is intended for researchers, scientists, and drug development professionals, offering a robust framework for the identification, characterization, and quality control of **(4-Methylcyclohexyl)hydrazine** and related derivatives.

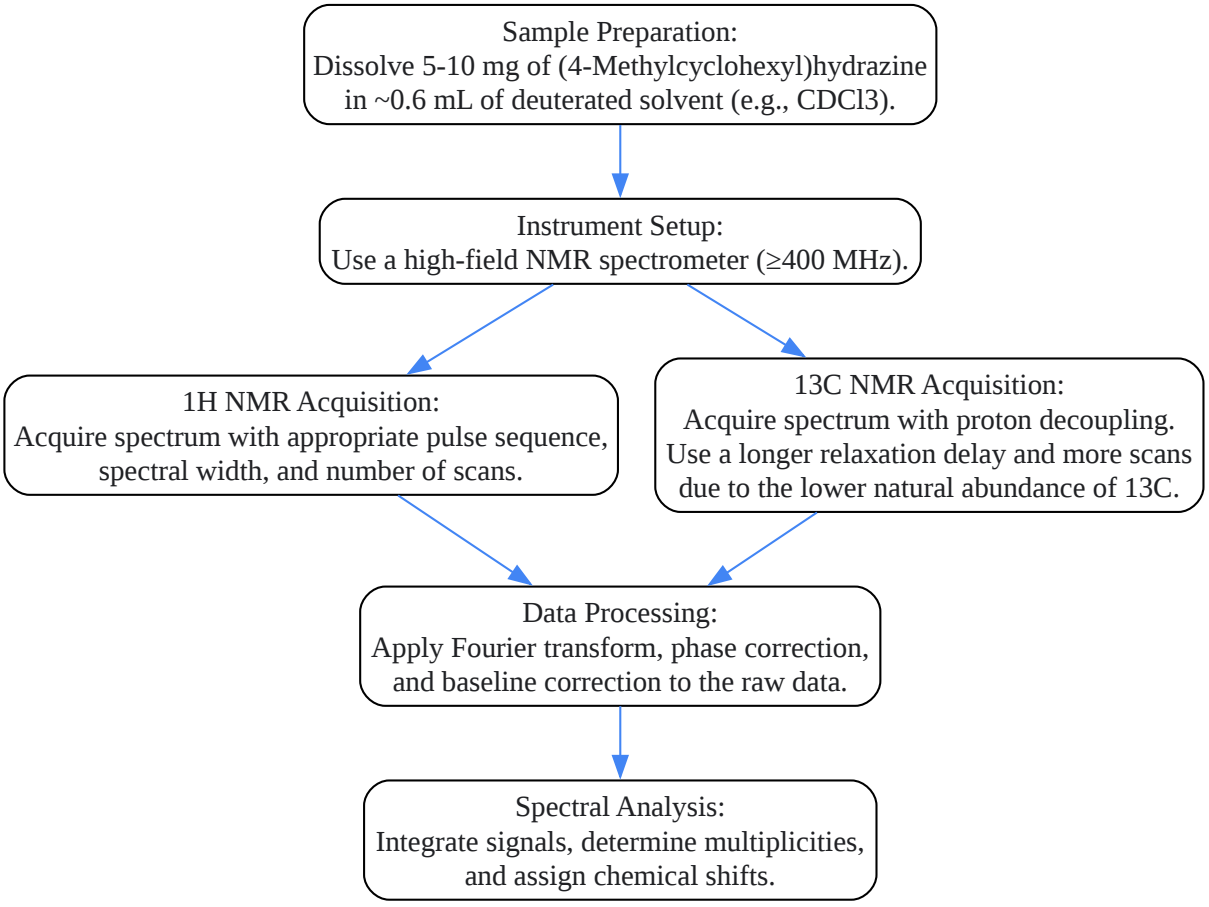
Introduction and Molecular Structure

(4-Methylcyclohexyl)hydrazine is a hydrazine derivative substituted with a 4-methylcyclohexyl group. The presence of a chiral center at the 4-position of the cyclohexane

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ring and the potential for cis/trans isomerism introduces complexity into its structural analysis. Spectroscopic techniques are paramount for elucidating the precise structure, conformation, and purity of this compound. This guide will systematically explore the predicted spectroscopic signature of **(4-Methylcyclohexyl)hydrazine**, providing the rationale behind the expected data.

The molecular structure of **(4-Methylcyclohexyl)hydrazine** is presented below:



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Caption: Workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **(4-Methylcyclohexyl)hydrazine** is expected to show characteristic absorption bands for N-H and C-H bonds.

Predicted IR Absorption Bands

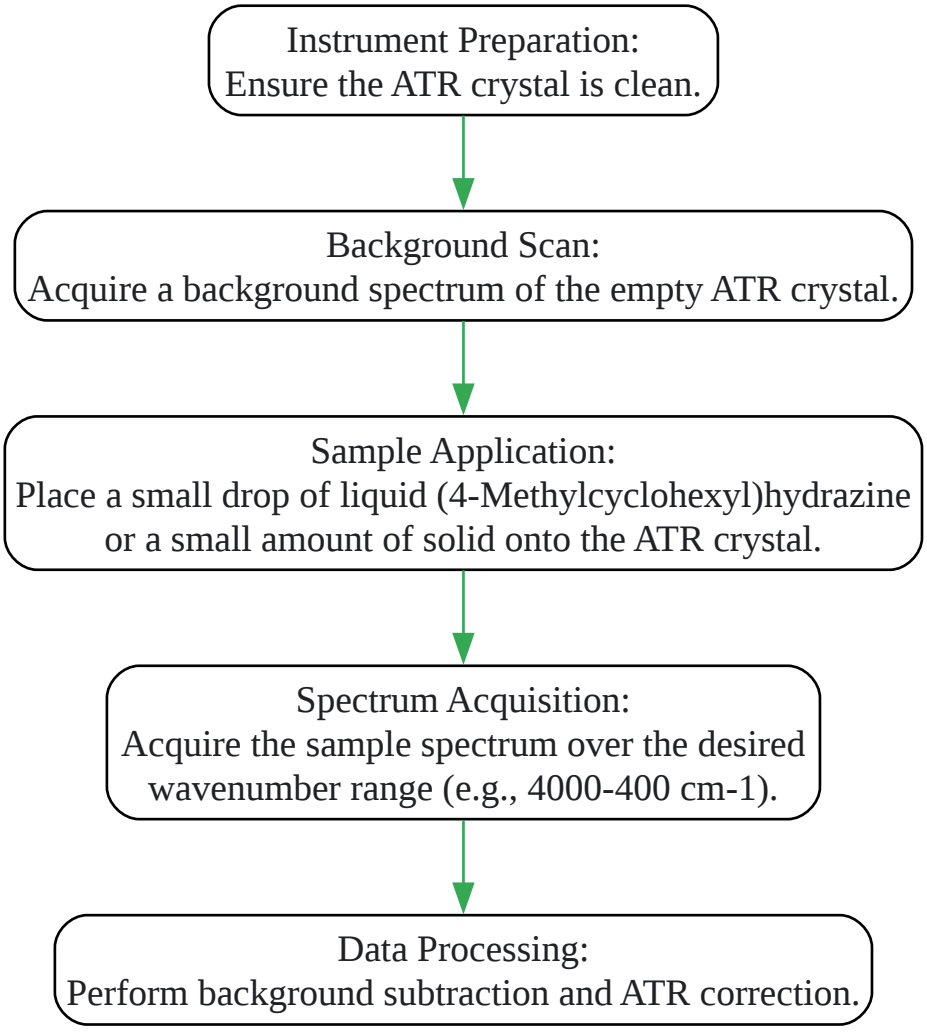
Wavenumber (cm^{-1})	Vibrational Mode	Expected Intensity	Notes
3350 - 3250	N-H stretching (asymmetric and symmetric)	Medium	The presence of two bands in this region is characteristic of a primary amine ($-NH_2$) group in the hydrazine moiety. [1]
2960 - 2850	C-H stretching (sp^3 hybridized)	Strong	These strong absorptions are characteristic of the C-H bonds in the methyl and cyclohexyl groups. [2]
1650 - 1580	N-H bending (scissoring)	Medium	This bending vibration is also characteristic of the $-NH_2$ group.
1470 - 1440	C-H bending	Medium	These bands correspond to the bending vibrations of the CH_2 and CH_3 groups. [3]

Experimental Protocol for IR Data Acquisition

Rationale: Attenuated Total Reflectance (ATR) is a common and convenient technique for obtaining IR spectra of liquid or solid samples with minimal sample preparation.

Workflow:

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Caption: Workflow for ATR-IR data acquisition.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. For **(4-Methylcyclohexyl)hydrazine**, Electron Ionization (EI) is a suitable technique.

Predicted Mass Spectrum Fragmentation

According to the nitrogen rule, a compound with an even number of nitrogen atoms will have an even nominal molecular weight. **(4-Methylcyclohexyl)hydrazine** ($C_7H_{16}N_2$) has a molecular weight of 128.23 g/mol . The molecular ion peak (M^+) is expected at m/z 128.

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Key Fragmentation Pathways:

- α-Cleavage: The most common fragmentation pathway for amines and hydrazines involves cleavage of the bond alpha to the nitrogen atom. [1]For **(4-Methylcyclohexyl)hydrazine**, this would involve the cleavage of the C-N bond, leading to the loss of the cyclohexyl ring or the hydrazine moiety.
- Loss of the Hydrazine Group: Cleavage of the C-N bond can result in the formation of a 4-methylcyclohexyl cation at m/z 97.
- Ring Fragmentation: The cyclohexane ring can undergo fragmentation, leading to a series of smaller ions. [4]

m/z Value	Possible Fragment Ion	Notes
128	**$[C_7H_{16}N_2]^+$**	**Molecular ion (M^+).**
113	$[M - CH_3]^+$	Loss of a methyl group.
97	$[C_7H_{13}]^+$	Loss of the hydrazine group ($\cdot NHNH_2$).
84	$[C_6H_{12}]^+$	Possible fragmentation of the cyclohexane ring. [5]
56	$[C_4H_8]^+$	A common fragment from cyclohexane ring cleavage. [4] [5]
43	$[C_3H_7]^+$ or $[CH_3N_2]^+$	Further fragmentation.

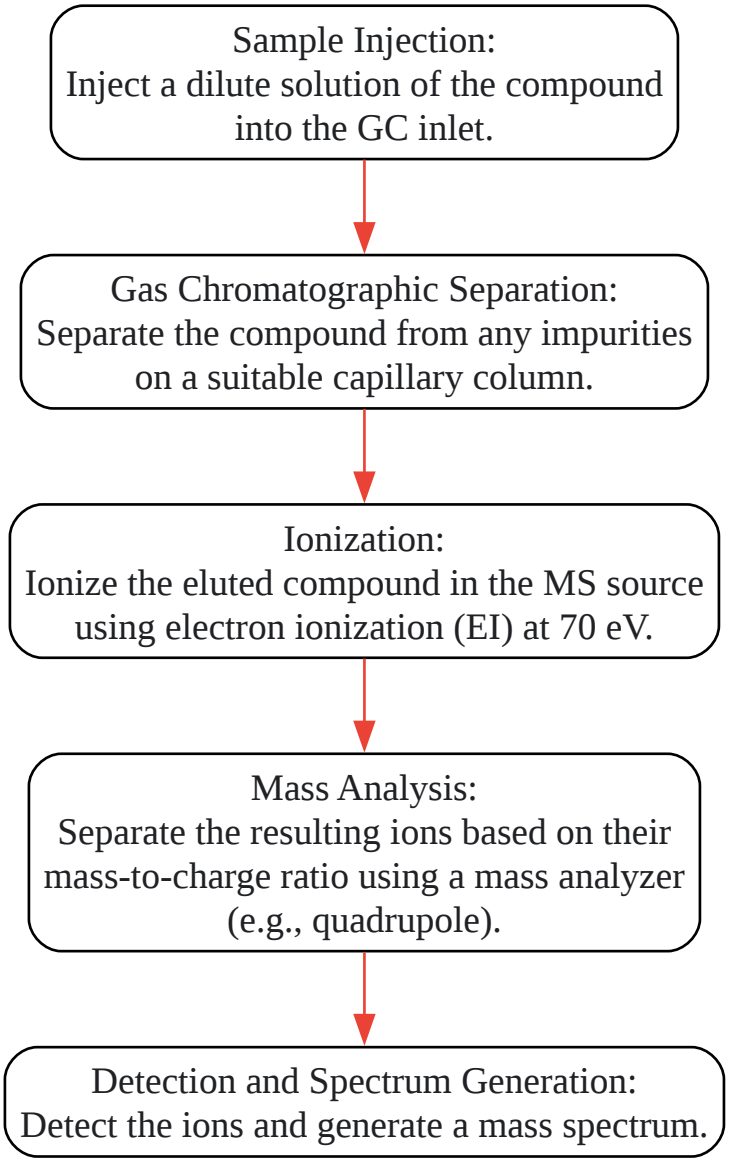
| 31 | $[NHNH_2]^+$ | Hydrazine radical cation. |

Experimental Protocol for MS Data Acquisition

Rationale: Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for separating and identifying volatile and semi-volatile compounds. EI at 70 eV is a standard method for generating reproducible mass spectra.

Workflow:

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Caption: Workflow for GC-MS data acquisition.

Conclusion

This technical guide provides a detailed predictive analysis of the NMR, IR, and MS spectroscopic data for **(4-Methylcyclohexyl)hydrazine**. By leveraging established spectroscopic principles and data from analogous structures, a comprehensive set of expected spectral features has been presented. The provided experimental protocols offer a standardized approach for the acquisition of high-quality data. This document serves as a

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foundational resource for the unambiguous identification and characterization of **(4-Methylcyclohexyl)hydrazine**, facilitating its application in research and development.

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